Biological activity comparison of 3-Chloro-6,8-dimethoxyisoquinoline analogs

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Compound of Interest	
Compound Name:	*3-Chloro-6,8-dimethoxyisoquinoline*
CAS No.:	*13388-76-6*
Cat. No.:	*B081606*

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Biological Activity Comparison: 3-Chloro-6,8-dimethoxyisoquinoline Analogs

Executive Summary & Scaffold Analysis

3-Chloro-6,8-dimethoxyisoquinoline (CAS: 13388-76-6) acts primarily as a high-value synthetic intermediate rather than a final therapeutic agent. Its biological significance lies in its role as a "diversity handle." The chlorine atom at the C3 position is electronically activated for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig) and nucleophilic aromatic substitution (

), allowing for the rapid generation of libraries targeting WDR5 (epigenetic regulation) and BET bromodomains (cardiovascular health).

Structural Logic

- 6,8-Dimethoxy Pattern: Mimics the oxygenation patterns of natural naphthylisoquinoline alkaloids (e.g., Ancistrocladine). This electron-rich core is critical for hydrophobic interactions

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within the WDR5 WIN site.

- 3-Chloro Handle: The "warhead" installation site. Direct displacement here dictates the switch between anti-leukemic activity (via MLL1 inhibition) and lipid-regulating activity (via ApoA-I upregulation).

Comparative Biological Performance

The following table contrasts the baseline activity of the parent scaffold with its two primary high-value analog classes.

Table 1: Comparative Potency & Therapeutic Focus

Compound Class	Key Substituent (at C3)	Primary Target	Mechanism of Action	Potency / IC50
Parent Scaffold	-Cl (Chlorine)	Synthetic Intermediate	N/A (Low intrinsic activity)	> 50 µM (Cytotoxicity)
Analog Series A	-Amino / Amide (e.g., Dihydroisoquinolinone core)	WDR5 (WIN Site)	Disrupts WDR5-MLL1 complex; inhibits H3K4 methylation	2.4 – 15.5 nM (Binding)
Analog Series B	-Aryl (e.g., 3,5-dimethyl-4-alkoxyphenyl)	BET Bromodomains	Upregulates ApoA-I transcription; enhances Reverse Cholesterol Transport	0.3 – 1.0 µM (ApoA-I)
Analog Series C	-Methyl (1,3-dimethyl)	Tubulin / Topo I	General cytotoxicity (Natural Product Mimic)	2.0 – 10.0 µM

Detailed Mechanism & Pathway Analysis

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Pathway 1: WDR5 Inhibition in MLL-Rearranged Leukemia

The most potent application of 6,8-dimethoxyisoquinoline analogs is in targeting WDR5 (WD Repeat Domain 5).[1] In Mixed Lineage Leukemia (MLL), WDR5 is essential for the integrity of the MLL1 methyltransferase complex.

- Mechanism: Analogs bind to the WIN site of WDR5 (normally occupied by the WDR5-interacting motif of MLL1).
- Effect: Displacement of MLL1 leads to a collapse of the complex, loss of H3K4 trimethylation (an activating mark), and silencing of pro-leukemic genes like HOXA9 and MEIS1.

Pathway 2: ApoA-I Upregulation (Cardiovascular)

Certain 3-aryl-6,8-dimethoxyisoquinolines function as BET bromodomain inhibitors. By inhibiting BET proteins (BRD4), they release the transcriptional suppression on the APOA1 gene, increasing the production of Apolipoprotein A-I, the primary protein component of HDL ("good cholesterol").

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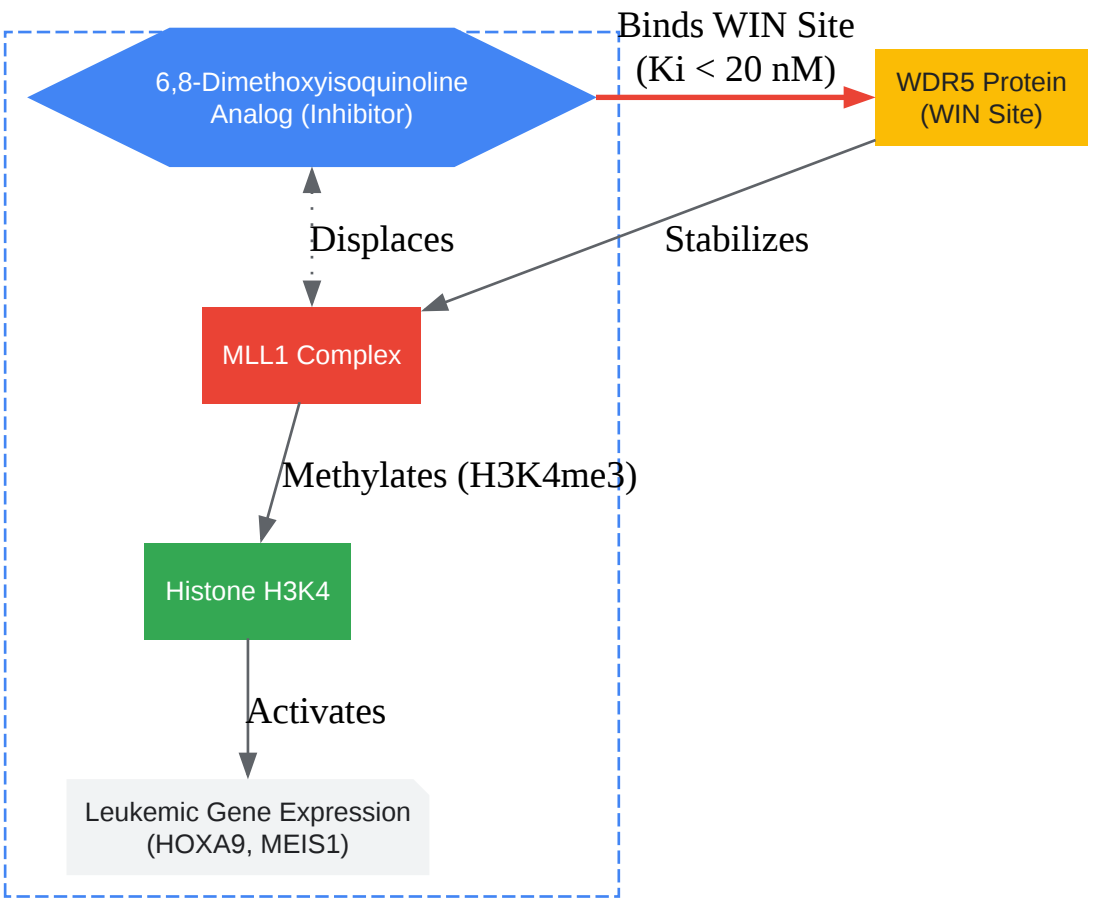

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Figure 1: Mechanism of Action for WDR5-targeted Isoquinoline Analogs. The analog competitively binds the WIN site, disrupting the epigenetic machinery required for leukemic cell survival.

Experimental Protocols

A. Synthesis of the Core Scaffold (Self-Validating Protocol)

Objective: Synthesize **3-Chloro-6,8-dimethoxyisoquinoline** from 3,5-dimethoxyphenylacetonitrile.

- Reagents: 3,5-dimethoxyphenylacetonitrile (1.0 eq),

  (3.0 eq), DMF (Dry, 3.0 eq).

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- Vilsmeier-Haack Cyclization:
  - Cool DMF to 0°C under

    . Dropwise add

    (maintain <10°C). Stir for 30 min to form the Vilsmeier salt (white precipitate).
  - Dissolve nitrile in minimum DMF and add to the salt.
  - Heat to 70–80°C for 4–6 hours. Checkpoint: Monitor TLC (Hexane:EtOAc 4:1). The nitrile spot (

) should disappear, replaced by a fluorescent isoquinoline spot (

).
- Workup (Critical Step):
  - Pour reaction mixture onto crushed ice/water.
  - Neutralize with saturated

    or

    to pH 8. Caution: Exothermic.
  - Extract with

    (3x). Wash organic layer with brine, dry over

    .
- Purification: Flash chromatography (SiO2, 0-20% EtOAc in Hexanes).
  - Yield: Typically 60–75%.
  - Validation:

    NMR (CDCl3) should show two distinct methoxy singlets (~3.9 ppm) and the C1-proton singlet (~9.0 ppm).

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B. Functionalization: Suzuki Coupling (3-Aryl Analogs)

Objective: Install the aryl group for BET/ApoA-I activity.

- Mix: Core scaffold (1.0 eq), Arylboronic acid (1.2 eq),

  (5 mol%),

  (2.0 eq).
- Solvent: Dioxane:Water (4:1). Degas thoroughly.
- Reaction: Reflux (100°C) for 12 hours under Argon.
- Purification: The product is often more polar. Use EtOAc/Hexane gradient.

C. WDR5-MLL1 Interaction Antagonist Assay

Objective: Quantify biological activity (IC50).[1]

- Setup: Use a Fluorescence Polarization (FP) assay.
- Probe: Fluorescein-labeled MLL1 peptide (binds to WDR5).
- Protein: Recombinant human WDR5.
- Protocol:
  - Incubate WDR5 (100 nM) with the labeled peptide (10 nM) in assay buffer (PBS, 0.01% Triton X-100).
  - Add serial dilutions of the 6,8-dimethoxyisoquinoline analog.
  - Incubate for 30 min at RT.
  - Measure FP (Excitation 485 nm / Emission 530 nm).
- Analysis: A decrease in polarization indicates displacement of the peptide. Fit data to a sigmoidal dose-response curve to determine

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Synthesis Workflow Diagram

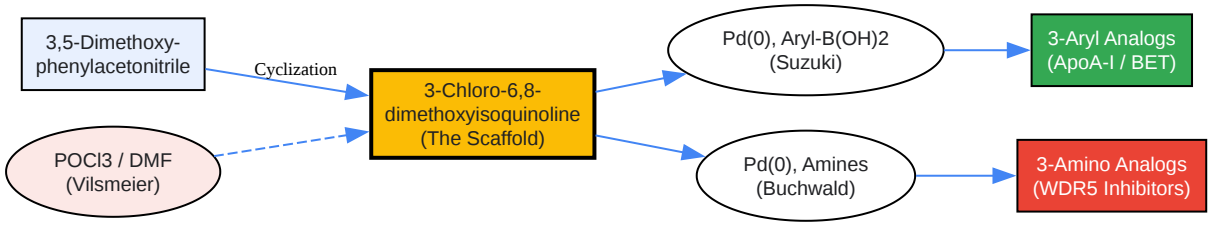

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Figure 2: Divergent synthesis strategy. The 3-chloro intermediate serves as the branch point for creating distinct therapeutic classes.

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